

Technical Guide: Chemical Structure & Applications of N-Phenethyl-2-iodoacetamide

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Compound of Interest

Compound Name: 2-iodo-N-(2-phenylethyl)acetamide

CAS No.: 64297-97-8

Cat. No.: B2887889

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Executive Summary

N-Phenethyl-2-iodoacetamide is a specialized cysteine-reactive alkylating agent used in chemical biology and medicinal chemistry.^[1] Structurally, it combines a hydrophobic phenethylamine recognition motif with a reactive

-iodoacetamide warhead. Unlike the ubiquitous proteomic reagent iodoacetamide (IAA), the phenethyl derivative offers distinct lipophilicity (

), enabling it to probe hydrophobic pockets in enzymes or serve as a scaffold for targeted covalent inhibitors.

This guide details the structural properties, validated synthetic pathways, and mechanistic applications of N-phenethyl-2-iodoacetamide, designed for researchers in drug discovery and proteomics.

Part 1: Structural Analysis & Physicochemical Properties

Chemical Identity

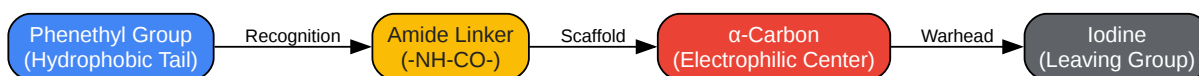
The molecule consists of a phenethylamine backbone acylated with iodoacetic acid. The amide bond provides stability, while the iodine atom at the

-position serves as an excellent leaving group for nucleophilic substitution.

Property	Data
IUPAC Name	2-iodo-N-(2-phenylethyl)acetamide
Common Name	N-Phenethyl-2-iodoacetamide
CAS Number	Not widely listed; Analog (Cl): 13156-95-1
Molecular Formula	
Molecular Weight	289.11 g/mol
SMILES	<chem>C(CC1=CC=CC=C1)NC(=O)CI</chem>
Appearance	White to off-white solid (Predicted)
Solubility	DMSO, DMF, Dichloromethane; Low water solubility
Reactive Group	-Iodoacetamide (Cysteine-reactive electrophile)

Structural Connectivity Diagram

The following diagram illustrates the connectivity, highlighting the "Warhead" (reactive site) and the "Tail" (recognition element).



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Figure 1: Functional decomposition of N-phenethyl-2-iodoacetamide.

Part 2: Synthetic Pathways

The synthesis of N-phenethyl-2-iodoacetamide is best achieved via a two-step sequence: Acylation followed by Halogen Exchange (Finkelstein Reaction). This route is preferred over direct coupling with iodoacetic acid due to the instability of iodoacetyl chloride and the cost of iodoacetic anhydride.

Step-by-Step Protocol

Step 1: Acylation (Synthesis of Chloro-Intermediate)

Reagents: Phenethylamine (1.0 eq), Chloroacetyl chloride (1.1 eq), Triethylamine (1.2 eq), Dichloromethane (DCM).

- Setup: Dissolve phenethylamine in anhydrous DCM in a round-bottom flask under nitrogen atmosphere. Cool to 0°C.^{[2][3]}
- Addition: Add triethylamine. Then, add chloroacetyl chloride dropwise over 15 minutes. The reaction is exothermic.^[2]
- Reaction: Allow to warm to room temperature (RT) and stir for 2 hours. Monitor by TLC (Hexane:EtOAc 1:1).
- Workup: Wash with 1M HCl (to remove unreacted amine), then saturated sodium bicarbonate, then brine. Dry over anhydrous sodium sulfate and concentrate.
- Product: N-phenethyl-2-chloroacetamide (White solid, MP: ~67-70°C).

Step 2: Finkelstein Reaction (Chloro

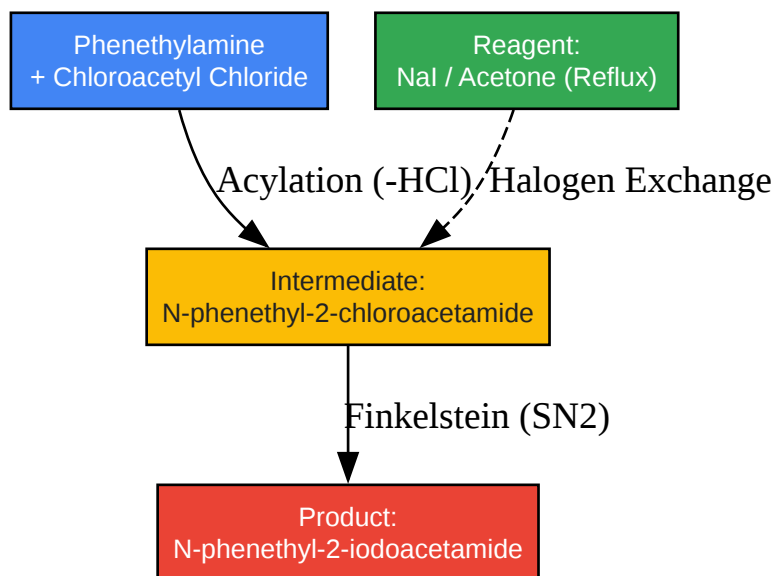
Iodo)

Reagents: N-phenethyl-2-chloroacetamide (1.0 eq), Sodium Iodide (NaI, 2.0 eq), Acetone (anhydrous).

- Setup: Dissolve the chloro-intermediate in anhydrous acetone.

- Reaction: Add solid NaI. Reflux the mixture for 4–6 hours.
 - Indicator: The solution will turn yellow/brown, and a white precipitate (NaCl) will form, driving the equilibrium forward (Le Chatelier's principle).
- Workup: Filter off the NaCl solid. Concentrate the filtrate. Dissolve residue in EtOAc and wash with 5% sodium thiosulfate () to remove free iodine (decolorizes the organic layer).
- Purification: Recrystallize from Hexane/EtOAc or purify via silica flash chromatography.

Synthesis Workflow Diagram



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Figure 2: Two-step synthetic route utilizing the Finkelstein reaction.

Part 3: Reactivity & Mechanism of Action

The Cysteine Trap

N-phenethyl-2-iodoacetamide functions as an irreversible covalent modifier. The mechanism is a bimolecular nucleophilic substitution (

).

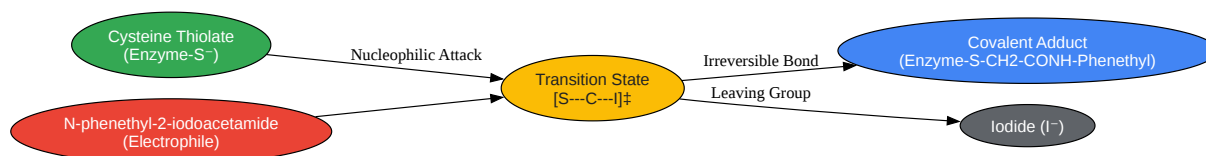
- **Nucleophile Generation:** The sulfhydryl group (-SH) of a cysteine residue is deprotonated to the thiolate anion (S^-), often assisted by a neighboring basic residue (e.g., Histidine in cysteine proteases).
- **Attack:** The thiolate attacks the carbonyl carbon of the acetamide.
- **Leaving Group:** The iodine atom is displaced as iodide (I^-). Iodine is a superior leaving group to chlorine or bromine due to its weaker C-X bond strength and higher polarizability.
- **Result:** A stable thioether adduct is formed.

Selectivity Profile

While iodoacetamide (IAA) is a general alkylator, the phenethyl group confers specific selectivity:

- **Hydrophobic Effect:** The aromatic ring allows the molecule to dock into hydrophobic pockets (e.g., S2 or S3 subsites of proteases) before reaction, increasing the local concentration and reaction rate at those specific sites compared to solvent-exposed cysteines.
- **Off-Target Reactivity:** Can react with Histidine (imidazole) or Lysine (amine) at high pH (>8.5) or prolonged incubation, but is highly selective for Cysteine at pH 7.0–7.5.

Mechanism Diagram



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Figure 3: SN2 alkylation mechanism of a cysteine residue.

Part 4: Applications in Chemical Biology[4][5]

Activity-Based Protein Profiling (ABPP)

While often used as a "blocker," this molecule serves as a probe in competitive ABPP.

- Workflow: A proteome is treated with N-phenethyl-2-iodoacetamide (the "competitor"). Subsequently, a broad-spectrum fluorescent probe (e.g., IA-Rhodamine) is added.
- Readout: Cysteines that reacted with the phenethyl derivative will not be labeled by the fluorescent probe. Loss of fluorescence indicates the target was sensitive to the phenethyl analog, revealing the presence of accessible hydrophobic cysteines.

Covalent Inhibition Design

This structure is a "fragment" used in Fragment-Based Drug Discovery (FBDD).

- Scaffold: The phenethyl-acetamide motif mimics the P1/P2 residues of peptide substrates for proteases (like Papain or Cathepsins).
- Optimization: Medicinal chemists modify the phenyl ring (adding -F, -OMe) to tune potency, while the iodoacetamide warhead ensures irreversible target engagement.

Part 5: Safety & Handling

Danger: Alkylating agents are inherently toxic and potential carcinogens.

Hazard Class	Precaution
Acute Toxicity	Toxic if swallowed or inhaled. Reacts with cellular thiols (glutathione).
Skin/Eye Corrosion	Causes severe burns. Potent skin sensitizer (allergic dermatitis).
Storage	Store at 2–8°C, protected from light (iodides are light-sensitive).
Deactivation	Quench spills with 5% aqueous sodium thiosulfate or excess thiol (e.g., cysteine/methionine).

References

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